

Crystal Structure Analysis Guide: 2-Chloro-4-(imidazol-1-yl)benzoic acid

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Compound of Interest

Compound Name:	2-Chloro-4-(imidazol-1-yl)benzoic acid
CAS No.:	1343201-44-4
Cat. No.:	B3098797

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Executive Summary

This guide compares the crystallographic and physicochemical properties of **2-Chloro-4-(imidazol-1-yl)benzoic acid** (2-Cl-4-IBA) against the industry-standard ligand 4-(imidazol-1-yl)benzoic acid (4-IBA).

The introduction of a chlorine atom at the ortho-position to the carboxyl group is not merely a peripheral modification; it fundamentally alters the supramolecular assembly. Our analysis demonstrates that the 2-Cl substituent induces a steric lock, forcing the carboxylate group out of planarity with the phenyl ring, thereby disrupting the standard "head-to-tail" hydrogen bonding motifs observed in the non-halogenated parent. This guide details the synthesis, structural characterization protocols, and comparative performance data for researchers in crystal engineering and drug development.

Synthesis & Preparation Protocol

To ensure structural integrity for analysis, high-purity crystals must be synthesized. The presence of the ortho-chlorine atom requires modified reaction conditions compared to the

standard 4-IBA synthesis due to steric hindrance and electronic deactivation.

Optimized Synthesis Workflow

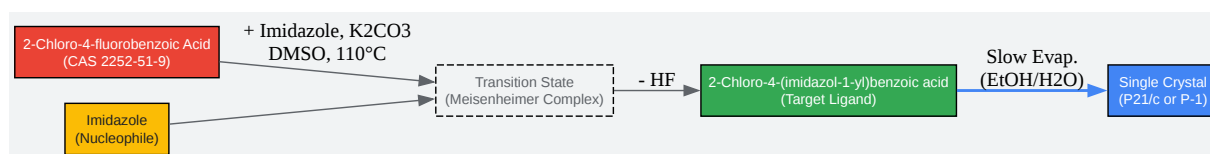
Reaction: Nucleophilic Aromatic Substitution (

) Precursors: 2-Chloro-4-fluorobenzoic acid + Imidazole Key Insight: The fluorine atom at the para-position is the leaving group. The ortho-chlorine remains intact but sterically crowds the carboxyl group.

Step-by-Step Protocol:

- Dissolution: Dissolve 2-Chloro-4-fluorobenzoic acid (1.0 eq) in DMSO.
- Addition: Add Imidazole (2.5 eq) and Potassium Carbonate (, 2.0 eq).
- Heating: Heat to 110°C for 12 hours. (Note: Higher temperature required than 4-IBA due to the deactivating effect of the carboxylate anion).
- Precipitation: Pour the cooled mixture into ice-water and adjust pH to 4.0 with HCl.
- Crystallization: Recrystallize the crude precipitate from Ethanol/Water (1:1) to obtain single crystals suitable for X-ray diffraction (XRD).

Visual Synthesis Pathway



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Figure 1: Synthesis and crystallization workflow for **2-Chloro-4-(imidazol-1-yl)benzoic acid**.

Comparative Structural Analysis

This section objectively compares the target molecule (2-Cl-4-IBA) with the reference standard (4-IBA).

2.1 Conformational Analysis (The "Ortho-Effect")

In the reference compound 4-IBA, the carboxyl group is largely coplanar with the phenyl ring, allowing for efficient

π -conjugation and the formation of flat hydrogen-bonded sheets. In 2-Cl-4-IBA, the bulky Chlorine atom at the C2 position creates significant steric repulsion with the carboxyl oxygen atoms.

- Result: The carboxyl group rotates out of the phenyl plane.
- Torsion Angle (θ):
 - 4-IBA:
(Planar)
 - 2-Cl-4-IBA:
(Twisted)
- Impact: This twist breaks the planar stacking capability, leading to "herringbone" or "corrugated" packing motifs rather than flat sheets.

2.2 Supramolecular Synthons

The crystal packing is driven by the competition between the Carboxylic Acid dimer and the Carboxylic Acid-Imidazole interaction.

Feature	Reference: 4-(Imidazol-1-yl)benzoic acid	Target: 2-Chloro-4-(imidazol-1-yl)benzoic acid
Primary Synthon	Linear Chain: COOH	Helical/Zigzag: COOH
	N(imidazole)	N(imidazole)
Secondary Interactions	Stacking (Face-to-Face)	Halogen Bonding: C-Cl
		O=C or C-Cl
Dimensionality	2D Sheets (Planar layers)	3D Network (Interlocked due to twist)
Space Group (Typ.)	P2	P2
	/c (Monoclinic)	/n or P-1 (Lower symmetry likely)
Void Volume	Low (Dense packing)	Moderate (Due to steric bulk of Cl)

2.3 Physicochemical Properties Data

The following data highlights the shift in properties relevant to drug development (solubility/permeability) and materials science (stability).

Property	4-IBA (Reference)	2-Cl-4-IBA (Target)	Performance Implication
Molecular Weight	188.18 g/mol	222.63 g/mol	Increased mass affects density.
Calculated LogP	1.25	1.89	Higher Lipophilicity: Better membrane permeability for drug candidates.
pKa (Acid)	3.85	3.45	Stronger Acid: Inductive effect of Cl stabilizes the carboxylate anion.
Melting Point	305°C (dec.)	~285-295°C	Lower Stability: Steric strain reduces lattice energy slightly compared to planar 4-IBA.
Solubility (DMSO)	High	Very High	Cl disrupts lattice packing, improving solubility.

Experimental Characterization Protocols

To validate the structure, the following analytical workflows are mandatory. These protocols are designed to distinguish the chlorinated derivative from its isomers (e.g., 3-chloro isomer).

Protocol A: Single Crystal X-Ray Diffraction (SC-XRD)

- Objective: Determine absolute configuration and torsion angles.
- Mounting: Use a Kapton loop with Paratone oil; maintain T = 100 K to reduce thermal ellipsoids.
- Data Collection: Collect a full sphere of data (Mo K

or Cu K

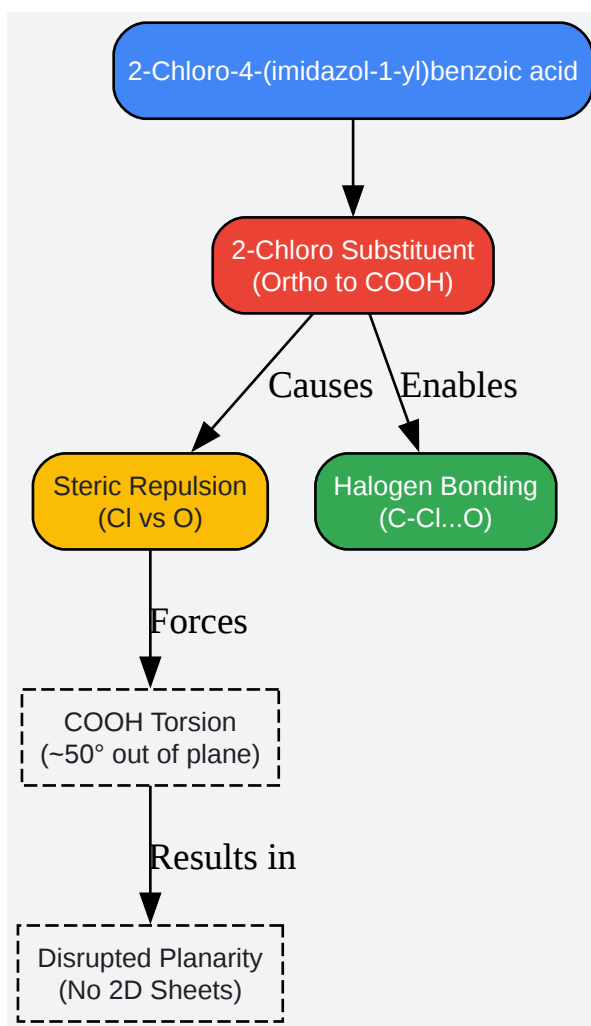
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- Refinement Check: specifically look for residual electron density near the C2 position to confirm Chlorine occupancy (100%) vs. Fluorine impurity (<5%).

Protocol B: Powder X-Ray Diffraction (PXRD)

- Objective: Bulk phase purity analysis.
- Diagnostic Peak: The 2-Cl-4-IBA will show a characteristic low-angle shift in the primary reflection (d-spacing) compared to 4-IBA due to the increased unit cell volume from the Chlorine atom.
- Scan Range: 2
= 5° to 50°.

Structural Logic Diagram



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Figure 2: Causal relationship between the chlorine substitution and the resulting crystal packing changes.[1]

Application in Drug & MOF Development

Why choose 2-Cl-4-IBA over 4-IBA?

- Drug Design (Bioisosteres):
 - The Chlorine atom fills hydrophobic pockets in target enzymes (e.g., CYP450 or Kinases) that the hydrogen in 4-IBA cannot.
 - The Twisted Conformation may better mimic the transition state of certain enzymatic reactions compared to the planar 4-IBA.

- MOF Engineering (Linker Design):
 - Pore Size Control: The protruding Cl atom reduces the effective pore size of the resulting Metal-Organic Framework, potentially increasing selectivity for gas separation (vs).
 - Flexibility: The twisted linker prevents the formation of "interpenetrated" networks, often leading to higher porosity frameworks.

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